

# A Comprehensive Technical Guide to 5-Fluoropiperidin-3-ol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	5-Fluoropiperidin-3-ol	
Cat. No.:	B15261364	Get Quote

This guide provides an in-depth overview of the fundamental physicochemical properties of **5-Fluoropiperidin-3-ol**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

### **Physicochemical Properties**

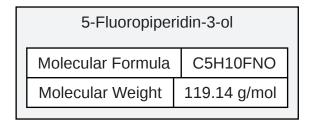
The core molecular characteristics of **5-Fluoropiperidin-3-ol** are summarized in the table below, providing a clear reference for its molecular formula and weight.

Property	Value
Molecular Formula	C5H10FNO
Molecular Weight	119.14 g/mol

#### **Molecular Structure and Data Visualization**

To facilitate a deeper understanding of its basic properties, the following diagram visually represents the key molecular data of **5-Fluoropiperidin-3-ol**.





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Molecular properties of **5-Fluoropiperidin-3-ol**.

#### **Experimental Protocols**

While this document focuses on the core molecular properties of **5-Fluoropiperidin-3-ol**, detailed experimental protocols for its synthesis and analysis can be found in various scientific literature and chemical supplier documentation. These protocols would typically include:

- Synthesis: Methods often involve multi-step reactions, starting from commercially available piperidine derivatives, followed by fluorination and hydroxylation steps. Purification is commonly achieved through column chromatography.
- Structural Elucidation: Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H, ¹³C, ¹9F) and Mass Spectrometry (MS) are essential to confirm the chemical structure and purity of the final compound.

For professionals seeking to utilize this compound, it is recommended to consult peer-reviewed publications and technical data sheets from chemical suppliers for validated experimental procedures.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com